

A Comprehensive Technical Guide to the Solubility of Dibenzylideneacetone in Common Organic Solvents

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Compound of Interest

Compound Name: *trans,trans-Dibenzylideneacetone*

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This technical guide provides an in-depth overview of the solubility of dibenzylideneacetone (DBA), a common ingredient in sunscreens and a valuable ligand in organometallic chemistry. [1][2] Understanding the solubility of DBA in various organic solvents is critical for its application in synthesis, purification, formulation, and drug delivery systems. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

Dibenzylideneacetone exhibits a range of solubilities in common organic solvents, largely dictated by the polarity and chemical nature of the solvent. Its non-polar, aromatic structure renders it insoluble in water but soluble to varying degrees in many organic media.[3][4][5] The following table summarizes the quantitative solubility of **trans,trans-dibenzylideneacetone** at 25 °C, unless otherwise noted.

Solvent Family	Solvent	Molar Mass (g/mol)	Density (g/mL at 20°C)	Solubility (g/100 mL at 25°C)	Other Reported Solubilities
Polar Protic	Methanol	32.04	0.792	0.87	Soluble in hot methanol[6] [7]
	Ethanol	46.07	0.789	1.52	1 g in 31 mL[8]
Polar Aprotic	Acetone	58.08	0.791	4.58	1 g in 12 mL[8]
	Tetrahydrofuran (THF)	72.11	0.889	15.67	-
	Ethyl Acetate	88.11	0.902	-	Ethyl acetate is a good solvent for recrystallization, suggesting high solubility at elevated temperatures. [4]
Halogenated	Dichloromethane	84.93	1.33	8.94	-
	Chloroform	119.38	1.48	12.53	Soluble[3][4] [5]
Non-Polar	Diethyl Ether	74.12	0.713	1.21	Slightly soluble[8]
	Benzene	78.11	0.877	7.89	-
	Hexane	86.18	0.659	0.23	-

Aqueous	Water	18.02	0.998	Insoluble	Insoluble[3] [4][5]
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Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The "gold standard" for determining the equilibrium solubility of a compound is the shake-flask method.[9] This protocol outlines the steps to accurately measure the solubility of dibenzylideneacetone in a given organic solvent.

Materials and Equipment

- Solute: High-purity crystalline **trans,trans-dibenzylideneacetone**.
- Solvents: HPLC-grade or equivalent purity for all selected organic solvents.
- Apparatus:
 - Analytical balance (accurate to ± 0.1 mg).
 - Glass vials or flasks with airtight screw caps (e.g., 20 mL scintillation vials).
 - Constant temperature orbital shaker or water bath.
 - Syringes and syringe filters (e.g., 0.22 μ m PTFE).
 - Volumetric flasks and pipettes for dilutions.
 - Analytical instrument for quantification (e.g., UV-Vis spectrophotometer or HPLC with a UV detector).

Preparation of Saturated Solution

- Add an excess amount of dibenzylideneacetone to a pre-weighed vial. The excess solid is crucial to ensure that equilibrium with the saturated solution is reached.
- Record the mass of the added DBA.

- Add a known volume of the desired solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.
- Place the vials in a constant temperature orbital shaker set to 25 °C (or the desired temperature).
- Agitate the mixture for a sufficient duration to reach equilibrium. A typical duration is 24 to 48 hours. It is recommended to perform a preliminary experiment to determine the time to equilibrium by analyzing samples at various time points (e.g., 12, 24, 48, and 72 hours) until the concentration remains constant.

Sample Collection and Preparation

- Once equilibrium is reached, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 24 hours to allow the excess solid to sediment.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles.
- Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.

Quantification

Using UV-Vis Spectroscopy:

- Prepare a series of standard solutions of dibenzylideneacetone of known concentrations in the solvent of interest.
- Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for DBA.
- Construct a calibration curve by plotting absorbance versus concentration.

- Measure the absorbance of the diluted sample.
- Determine the concentration of the diluted sample from the calibration curve.

Using High-Performance Liquid Chromatography (HPLC):

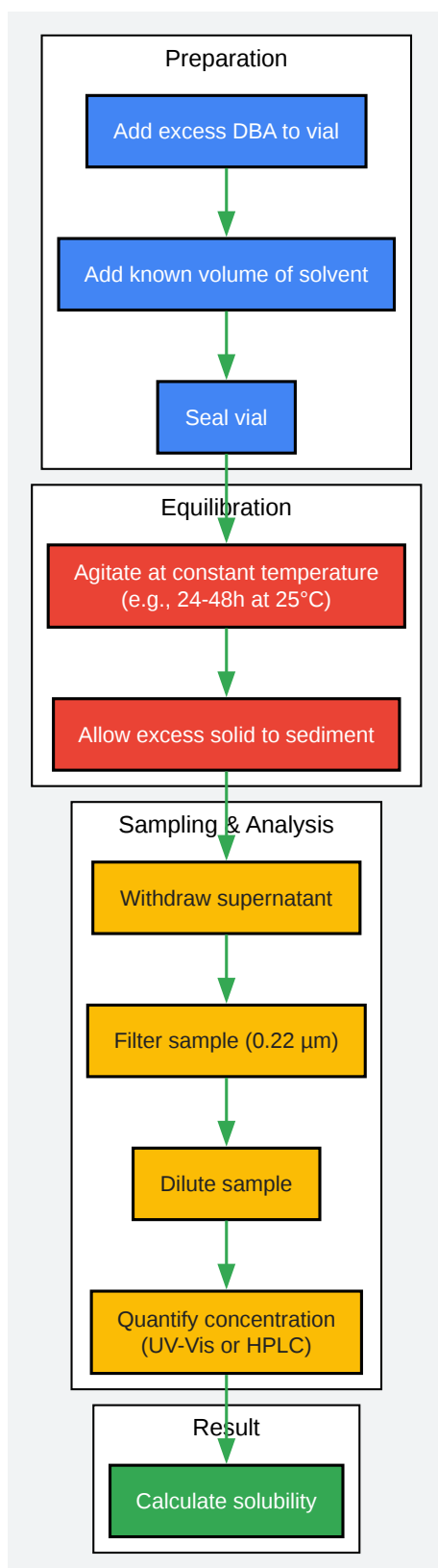
- Develop a suitable HPLC method with a UV detector.
- Prepare a series of standard solutions of known concentrations.
- Inject the standard solutions and construct a calibration curve by plotting peak area versus concentration.
- Inject the diluted sample.
- Determine the concentration of the diluted sample from the calibration curve.

Calculation of Solubility

Calculate the concentration of the undiluted saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor. The solubility can be expressed in various units, such as g/100 mL, mg/mL, or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of dibenzylideneacetone.



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Caption: Experimental workflow for determining the solubility of dibenzylideneacetone.

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